

LC-MS/MS method development for Albendazole-2-aminosulfone-D3

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Compound of Interest

Compound Name: *Albendazole-2-aminosulfone-D3
hydrochloride*

CAS No.: *1435902-07-0*

Cat. No.: *B602570*

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Title: Advanced LC-MS/MS Method Development for the Quantification of Albendazole-2-aminosulfone using a Stable Isotope-Labeled Internal Standard (D3)

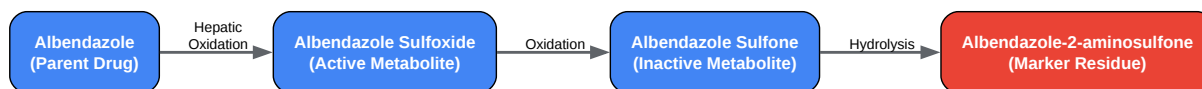
Target Audience: Bioanalytical Scientists, Pharmacokineticists, and Regulatory Residue Analysts.

Executive Summary & Analyte Significance

Albendazole (ABZ) is a broad-spectrum benzimidazole anthelmintic widely administered in both human and veterinary medicine. Upon oral administration, ABZ undergoes rapid and extensive hepatic first-pass metabolism. The parent drug is oxidized to albendazole sulfoxide (the primary active metabolite), which is subsequently oxidized to the inactive albendazole sulfone, and ultimately hydrolyzed to Albendazole-2-aminosulfone (ABZ-2-NH₂-SO₂) ([1].

Because ABZ-2-NH₂-SO₂ is the most persistent terminal metabolite in biological tissues, regulatory agencies have established it as the official "marker residue" for determining albendazole depletion in food-producing animals, with strict tolerance limits (e.g., 0.2 ppm in

cattle liver) ([2]. Accurate quantification of this marker in complex matrices requires highly selective analytical techniques. The integration of Albendazole-2-aminosulfone-D3 as a stable isotope-labeled internal standard (SIL-IS) perfectly corrects for matrix ionization effects and extraction recovery variances, establishing a highly robust, self-validating assay ([3].



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Fig 1. Metabolic cascade of Albendazole terminating at the marker residue Albendazole-2-aminosulfone.

Methodological Causality: The "Why" Behind the Workflow

As bioanalytical scientists, we must design methods where the chemistry dictates the workflow, not the other way around.

Sample Preparation: The Power of Cation Exchange

Biological matrices (e.g., plasma, liver homogenate) are notoriously rich in endogenous phospholipids, which cause severe ion suppression in the mass spectrometer source. Simple protein precipitation (PPT) is inadequate for trace-level quantification.

Because ABZ-2-NH₂-SO₂ possesses a basic primary amine group (pK_a ~4.5), we exploit Mixed-Mode Cation Exchange (MCX) Solid Phase Extraction (SPE). By acidifying the PPT supernatant with 2% formic acid, we force the analyte into a fully protonated state. This allows it to bind tenaciously to the negatively charged sulfonic acid groups of the MCX sorbent. We can then aggressively wash the cartridge with 100% methanol—stripping away neutral lipids and phospholipids—before eluting the pure analyte with a basic organic solvent (5% NH₄OH in methanol) that neutralizes the amine and releases it from the sorbent.

Chromatographic Strategy

A sub-2-micron C18 column (e.g., 50 x 2.1 mm, 1.7 μm) is selected for Ultra-High-Performance Liquid Chromatography (UHPLC) to provide high theoretical plate counts and sharp peak shapes. The mobile phase utilizes 0.1% Formic Acid. This acidic modifier serves a dual purpose: it suppresses secondary silanol interactions on the stationary phase (preventing peak tailing) and provides an abundant supply of protons to facilitate $[\text{M}+\text{H}]^+$ formation in the ESI source.

Mass Spectrometry & SIL-IS Integration

In positive Electrospray Ionization (ESI+), the primary amine of ABZ-2-NH₂-SO₂ readily accepts a proton to form the $[\text{M}+\text{H}]^+$ precursor ion at m/z 240.1. Collision-induced dissociation (CID) yields a dominant product ion at m/z 198.1, corresponding to the neutral loss of the propyl chain (-42 Da) via cleavage of the carbon-sulfur bond ([4]).

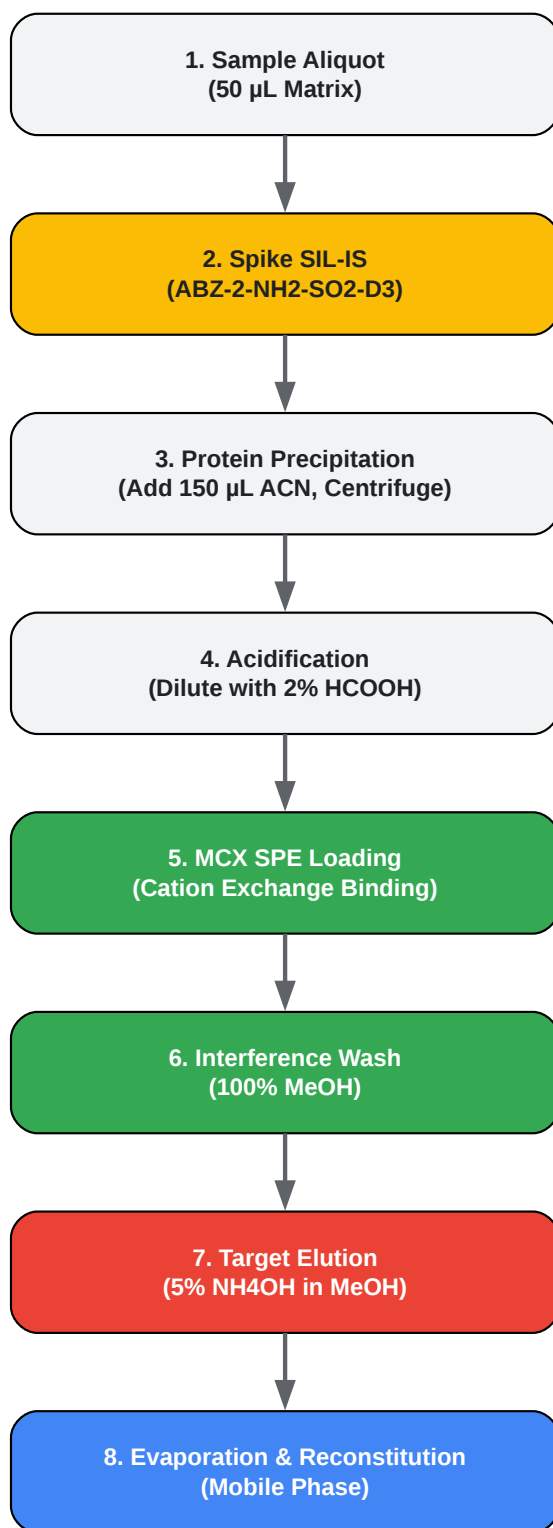
The D3-labeled internal standard, carrying three deuterium atoms on the propyl chain, exhibits a corresponding precursor at m/z 243.1 and a product ion at m/z 201.1. This +3 Da mass shift is mathematically critical: it is large enough to completely eliminate isotopic cross-talk (where the natural M+3 isotope of the unlabeled analyte interferes with the IS signal), ensuring absolute quantitative fidelity.

Step-by-Step Experimental Protocol

Reagents & Materials

- Standards: Albendazole-2-aminosulfone (Target) and Albendazole-2-aminosulfone-D3 (SIL-IS).
- Sorbent: Oasis MCX SPE Cartridges (30 mg/1 cc).
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water, Formic Acid (FA), and Ammonium Hydroxide (NH₄OH).

Solid-Phase Extraction (SPE) Workflow



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Fig 2. Mixed-Mode Cation Exchange (MCX) SPE workflow for Albendazole-2-aminosulfone extraction.

LC-MS/MS Instrument Conditions

Table 1: UHPLC Gradient Conditions

Time (min)	Flow Rate (mL/min)	Mobile Phase A (0.1% FA in H2O)	Mobile Phase B (0.1% FA in ACN)
0.0	0.40	95%	5%
0.5	0.40	95%	5%
2.5	0.40	10%	90%
3.5	0.40	10%	90%
3.6	0.40	95%	5%

| 5.0 | 0.40 | 95% | 5% |

Table 2: MS/MS MRM Transitions (Positive ESI)

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	DP (V)	CE (eV)	Purpose
ABZ-2-NH2-SO2	240.1	198.1	70	25	Quantifier
ABZ-2-NH2-SO2	240.1	134.1	70	35	Qualifier

| ABZ-2-NH2-SO2-D3 | 243.1 | 201.1 | 70 | 25 | IS Quantifier |

Self-Validating System & FDA Validation Framework

A robust bioanalytical method must be a self-validating system. The inclusion of the D3 SIL-IS inherently validates the extraction recovery of every single sample; any physical loss of the analyte during the MCX SPE process is proportionally mirrored by the IS, keeping the analyte/IS area ratio flawlessly constant.

To comply with the [5], the method must pass the following rigorous checkpoints:

Table 3: FDA 2018 Acceptance Criteria & System Checkpoints

Validation Parameter	FDA 2018 Acceptance Criteria	Self-Validating Checkpoint Implementation
Selectivity	Blank response <20% of LLOQ, <5% of IS	Run a "Double Blank" (no analyte, no IS) to prove absence of matrix interference.
Accuracy	$\pm 15\%$ of nominal concentration ($\pm 20\%$ at LLOQ)	Evaluated across 4 QC levels (LLOQ, LQC, MQC, HQC) in every analytical batch.
Precision	CV $\leq 15\%$ ($\leq 20\%$ at LLOQ)	6 replicates per QC level to ensure instrumental and extraction reproducibility.
Matrix Effect	IS-Normalized Matrix Factor (MF) CV $\leq 15\%$	Evaluated in 6 independent lots of blank matrix. The D3 IS ensures the MF remains ~ 1.0 .

| Carryover | Peak area $\leq 20\%$ of LLOQ | Inject a blank matrix sample immediately following the Upper Limit of Quantification (ULOQ). |

Conclusion

The development of an LC-MS/MS assay for Albendazole-2-aminosulfone requires a deep understanding of the analyte's physicochemical properties. By leveraging the basic amine group via MCX solid-phase extraction, and utilizing the D3 stable isotope-labeled internal standard to normalize matrix effects, laboratories can achieve a highly sensitive, FDA-compliant method suitable for rigorous pharmacokinetic and residue depletion studies.

References

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